

Commercial Availability and Technical Guide for 4-Propylcyclohexanone

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Compound of Interest

Compound Name: 4-Propylcyclohexanone

Cat. No.: B1345700

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **4-Propylcyclohexanone** (CAS No. 40649-36-3), a key intermediate in various chemical syntheses, particularly in the manufacturing of liquid crystals. This document details commercial suppliers, typical product specifications, and relevant experimental protocols for its synthesis and analysis.

Introduction to 4-Propylcyclohexanone

4-Propylcyclohexanone is a cyclic ketone with the molecular formula $C_9H_{16}O$. Its chemical structure features a cyclohexane ring substituted with a propyl group at the 4-position. This compound serves as a crucial building block in organic synthesis, finding its primary application as an intermediate in the production of liquid crystals used in displays. The high purity of **4-Propylcyclohexanone** is paramount for these applications, as even trace impurities can significantly impact the performance of liquid crystal devices.

Commercial Suppliers and Availability

4-Propylcyclohexanone is readily available from a variety of commercial suppliers, ranging from large global distributors that offer research-grade quantities to specialized manufacturers that can provide bulk quantities for industrial applications. Key suppliers are located in North America, Europe, and Asia.

Table 1: Prominent Commercial Suppliers of **4-Propylcyclohexanone**

Supplier	Region(s) Served	Typical Purity	Available Quantities	Notes
Sigma-Aldrich (Merck)[1]	Global	≥99.0% (GC)	5 mL, 250 mL	Offers "for synthesis" grade. Provides detailed technical data including safety information and access to Certificates of Analysis (CoA) online.[1]
Thermo Scientific Chemicals (formerly Alfa Aesar)	Global	99%	25 g, 100 g	Product information and documentation are available through Fisher Scientific.
TCI America[2]	North America	>98.0% (GC)	25 g, 250 g	Provides product specifications and safety data sheets.
Oakwood Chemical[3]	North America	97%[3]	250 mg, 1 g, 5 g, 25 g[3]	Offers various research quantities.
ChemUniverse	North America	Not specified	5 g, 10 g, 25 g	Provides pricing for various quantities and offers bulk quotes upon request.
Hangzhou ZeErRui	Asia	99%[4]	25 kg/drum [4]	A manufacturer in China focused on APIs and

Chemical Co., Ltd.[4]				advanced intermediates, offering bulk quantities.[4]
GlobalChemMall[5]	Asia	Not specified	Per kg	An online marketplace that connects buyers with Chinese manufacturers of liquid crystal monomers.[5]
Apollo Scientific Ltd.[6]	Europe, North America	Not specified	Gram to kilogram	A UK-based trader with distribution in the US.
Glenthams Life Sciences[6]	Europe	Not specified	Not specified	A UK-based trader.[6]
abcr GmbH[6]	Europe, North America	Not specified	Not specified	A German supplier with a US presence.[6]

Disclaimer: The information in this table is based on publicly available data and is subject to change. Please consult the suppliers directly for the most current information on product specifications, availability, and pricing.

Product Specifications

The quality and purity of **4-Propylcyclohexanone** are critical for its applications. Manufacturers and suppliers typically provide a Certificate of Analysis (CoA) with each batch, detailing the results of quality control testing.

Table 2: Typical Specifications for **4-Propylcyclohexanone**

Parameter	Typical Specification	Analysis Method
Appearance	Colorless liquid	Visual
Purity (Assay)	≥99.0%	Gas Chromatography (GC)
Identity	Conforms to structure	Infrared Spectroscopy (IR)
Density (20°C)	0.906 - 0.908 g/cm ³	Densitometry
Refractive Index (n _{20/D})	~1.453	Refractometry

Experimental Protocols

This section provides detailed methodologies for the synthesis and analysis of **4-Propylcyclohexanone**, based on established procedures.

Synthesis of 4-Propylcyclohexanone from 4-Propylphenol

A common laboratory-scale synthesis involves the hydrogenation of 4-propylphenol.

Materials and Equipment:

- 4-propylphenol
- Platinum-based catalyst (e.g., 2 wt% Pt on a support)
- Deionized water
- Hydrogen (H₂) gas
- High-pressure batch reactor (e.g., OM Lab-Tech MMJ-100, SUS316, 100 mL) with magnetic stirring
- Ethyl acetate (for extraction)
- Standard laboratory glassware
- Centrifuge

- Drying oven

Procedure:

- To a pre-dried high-pressure batch reactor, add 4-propylphenol (e.g., 5.0 mmol, 681 mg), the catalyst (e.g., 98 mg of 2 wt% Pt catalyst), and deionized water (e.g., 40 mL).
- Seal the reactor and pressurize with hydrogen gas to 2 MPa at room temperature.
- Heat the reactor to the desired reaction temperature (e.g., 300°C) while continuously stirring at 600 rpm.
- Maintain the reaction at the set temperature for 1 hour.
- After the reaction is complete, cool the reactor to room temperature.
- Transfer the reaction mixture to a separatory funnel and extract the organic layer with ethyl acetate.
- The organic layer, containing **4-propylcyclohexanone** along with other products, is then ready for analysis.
- The catalyst can be recovered from the aqueous layer by centrifugation, washed with ethyl acetate, and dried in an oven at 120°C for 2 hours for potential reuse.

Quality Control Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the standard method for determining the purity of **4-Propylcyclohexanone** and identifying any impurities.

Instrumentation:

- Gas chromatograph (e.g., Shimadzu GC-14B) with a flame ionization detector (FID) or coupled to a mass spectrometer (e.g., Shimadzu GC-2010/PARVUM2).
- Capillary column (e.g., HR-1, 0.25 mm I.D. × 50 m).

- Injector and detector temperatures: typically 250-300°C.
- Oven temperature program: A suitable temperature program is developed to separate the product from any starting material and byproducts. For example, starting at a lower temperature and ramping up to a higher temperature.
- Carrier gas: Helium or hydrogen.

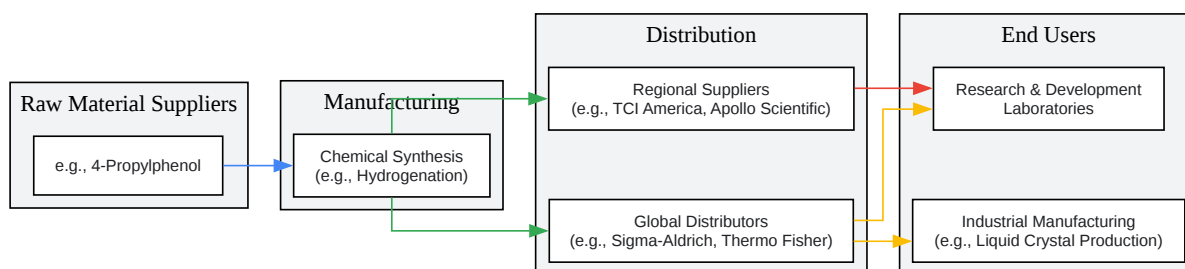
Procedure:

- Prepare a dilute solution of the **4-Propylcyclohexanone** sample in a suitable solvent (e.g., ethyl acetate).
- If quantitative analysis is required, add an internal standard (e.g., 2-isopropylphenol) to the sample solution.
- Inject a small volume (e.g., 1 µL) of the prepared solution into the GC.
- Run the analysis using the established temperature program.
- The purity is determined by the area percentage of the **4-Propylcyclohexanone** peak relative to the total area of all peaks in the chromatogram.
- The mass spectrometer is used to identify the main product and any impurities based on their mass spectra.

Visualizations

Supply Chain of 4-Propylcyclohexanone

The following diagram illustrates the typical supply chain for **4-Propylcyclohexanone**, from raw material suppliers to end-users in research and industry.

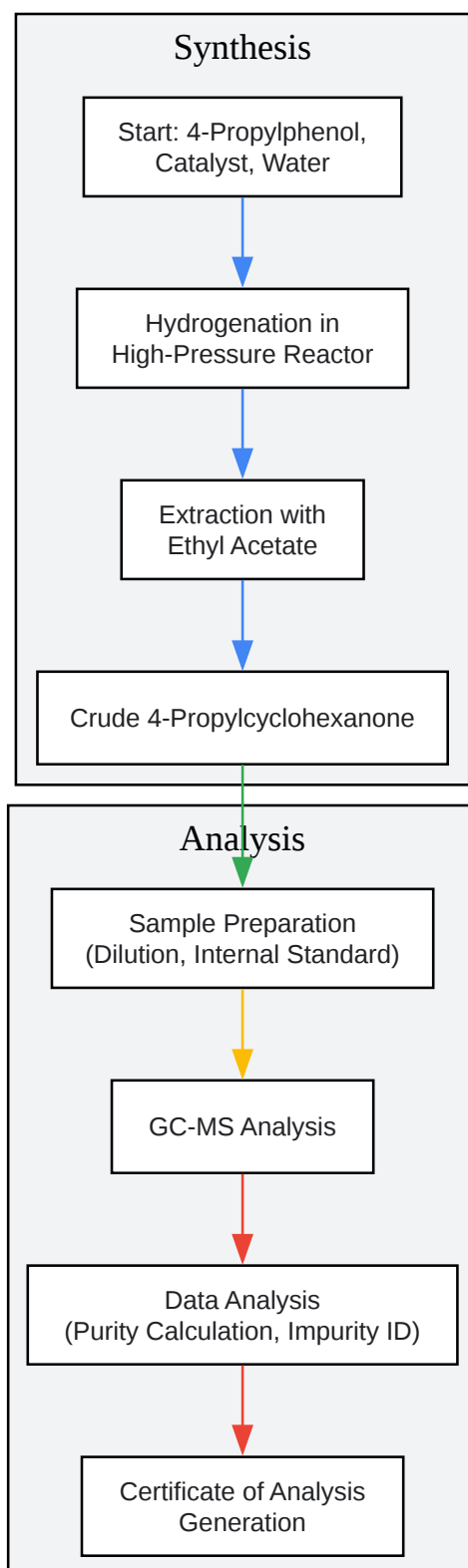


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Caption: Supply chain for **4-Propylcyclohexanone**.

Experimental Workflow for Synthesis and Analysis

This diagram outlines the key steps in the synthesis and subsequent quality control analysis of **4-Propylcyclohexanone**.



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Caption: Synthesis and analysis workflow.

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